

Methyl 4-ethylbenzoate: A Comprehensive Technical Analysis

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Compound of Interest

Compound Name: Methyl 4-ethylbenzoate

Cat. No.: B1265719

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, experimental protocols for boiling point determination, and synthesis of **Methyl 4-ethylbenzoate**. This document is intended to serve as a valuable resource for professionals in research and development.

Physicochemical Data of Methyl 4-ethylbenzoate

The following table summarizes the key quantitative data for **Methyl 4-ethylbenzoate**, facilitating easy reference and comparison.

Property	Value	Unit	Notes
Boiling Point	238.20[1]	°C	at 760 mmHg (estimated)
105-107	°C	at 15 mmHg	
Molecular Weight	164.20	g/mol	
Density	1.025	g/cm ³	
Flash Point	103.20	°C	(estimated)[1]
Water Solubility	233.3	mg/L	at 25 °C (estimated)[1]
logP (o/w)	3.190	(estimated)[1]	
Appearance	Colorless to pale yellow liquid		

Experimental Protocols

Accurate determination of the boiling point is crucial for the characterization and purification of chemical compounds. Below are detailed methodologies for two common experimental procedures.

Boiling Point Determination via the Capillary Method (Micro Method)

This method is suitable for small sample volumes.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

- Sample of **Methyl 4-ethylbenzoate**

Procedure:

- A small amount of **Methyl 4-ethylbenzoate** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to the thermometer and placed in the Thiele tube containing heating oil.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Boiling Point Determination via Distillation

This method is suitable for larger sample volumes and also serves as a purification technique.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips

- Sample of **Methyl 4-ethylbenzoate**

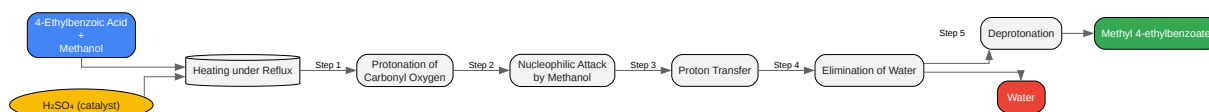
Procedure:

- The distillation flask is charged with **Methyl 4-ethylbenzoate** and a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The heating mantle is turned on, and the liquid is heated to its boiling point.
- As the liquid boils, the vapor will rise, and upon reaching the condenser, it will cool and liquefy, dripping into the receiving flask.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the substance. This temperature should remain constant throughout the distillation of the pure compound.

Synthesis of Methyl 4-ethylbenzoate

Methyl 4-ethylbenzoate is synthesized via the Fischer esterification of 4-ethylbenzoic acid with methanol, using a strong acid catalyst such as sulfuric acid. The reaction is reversible and is driven to completion by using an excess of the alcohol or by removing water as it is formed.

Fischer Esterification Workflow



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References

- 1. methyl 4-ethyl benzoate, 7364-20-7 [thegoodscentcompany.com]
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